

Personal protective equipment for handling 2,4,6-Tribromophenyl acrylate

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Compound of Interest

Compound Name: *2,4,6-Tribromophenyl acrylate*

Cat. No.: *B1293535*

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Essential Safety and Handling Guide for 2,4,6-Tribromophenyl Acrylate

This guide provides immediate safety, operational, and disposal protocols for the handling of **2,4,6-Tribromophenyl acrylate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical Safety and Hazard Information

2,4,6-Tribromophenyl acrylate is a brominated acrylate monomer.[\[1\]](#) It is crucial to handle this compound with care due to its potential health and environmental hazards.

Hazard Statements:

- Causes skin irritation (H315).[\[2\]](#)[\[3\]](#)[\[4\]](#)
- May cause an allergic skin reaction (H317).[\[3\]](#)
- Causes serious eye irritation (H319).[\[3\]](#)[\[4\]](#)
- Harmful to aquatic life with long-lasting effects (H412).[\[3\]](#)

Precautionary Statements:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[3]
- Wash skin thoroughly after handling.[4]
- Avoid release to the environment.[3]
- Wear protective gloves, eye protection, and face protection.[3][4]
- If on skin: Wash with plenty of soap and water.[5]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]
- If skin irritation or rash occurs: Get medical advice/attention.[3]
- Dispose of contents/container in accordance with local/regional/national/international regulations.[3]

Quantitative Data Summary

Property	Value
Molecular Formula	C ₉ H ₅ Br ₃ O ₂
Molecular Weight	384.85 g/mol [2]
Melting Point	78-79 °C[2][4]
Boiling Point	380.8°C at 760 mmHg[2][4]
Flash Point	184.1 ± 27.9 °C[2][4]
Density	2.1 ± 0.1 g/cm ³ [2][4]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for the safe handling of **2,4,6-Tribromophenyl acrylate** during laboratory procedures.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[4][6]
- Ensure that an eyewash station and safety shower are readily accessible.
- Remove all sources of ignition.[6]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[4][6]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[3][4]
- Skin Protection:
 - Wear chemical-impermeable gloves (e.g., nitrile rubber).[6]
 - Wear a lab coat or suitable protective clothing to prevent skin contact.[4][6]
- Respiratory Protection: If dust or aerosols are likely to be generated, wear a NIOSH-approved respirator.[3]

3. Chemical Handling:

- Avoid the formation of dust and aerosols.[4][6]
- When weighing or transferring the solid, do so carefully to minimize dust generation.
- If a spill occurs, dampen the solid material with alcohol and transfer it to a suitable container for disposal.[7] Use absorbent paper dampened with alcohol to clean up any remaining material.[7]

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][8]
- Keep away from incompatible materials.[4]

Disposal Plan

Proper disposal of **2,4,6-Tribromophenyl acrylate** and its contaminated waste is critical to prevent environmental harm.

1. Waste Collection:

- Collect all waste material, including unused product and contaminated items (e.g., gloves, absorbent paper), in a suitable, closed, and clearly labeled container.[6][8]

2. Disposal Method:

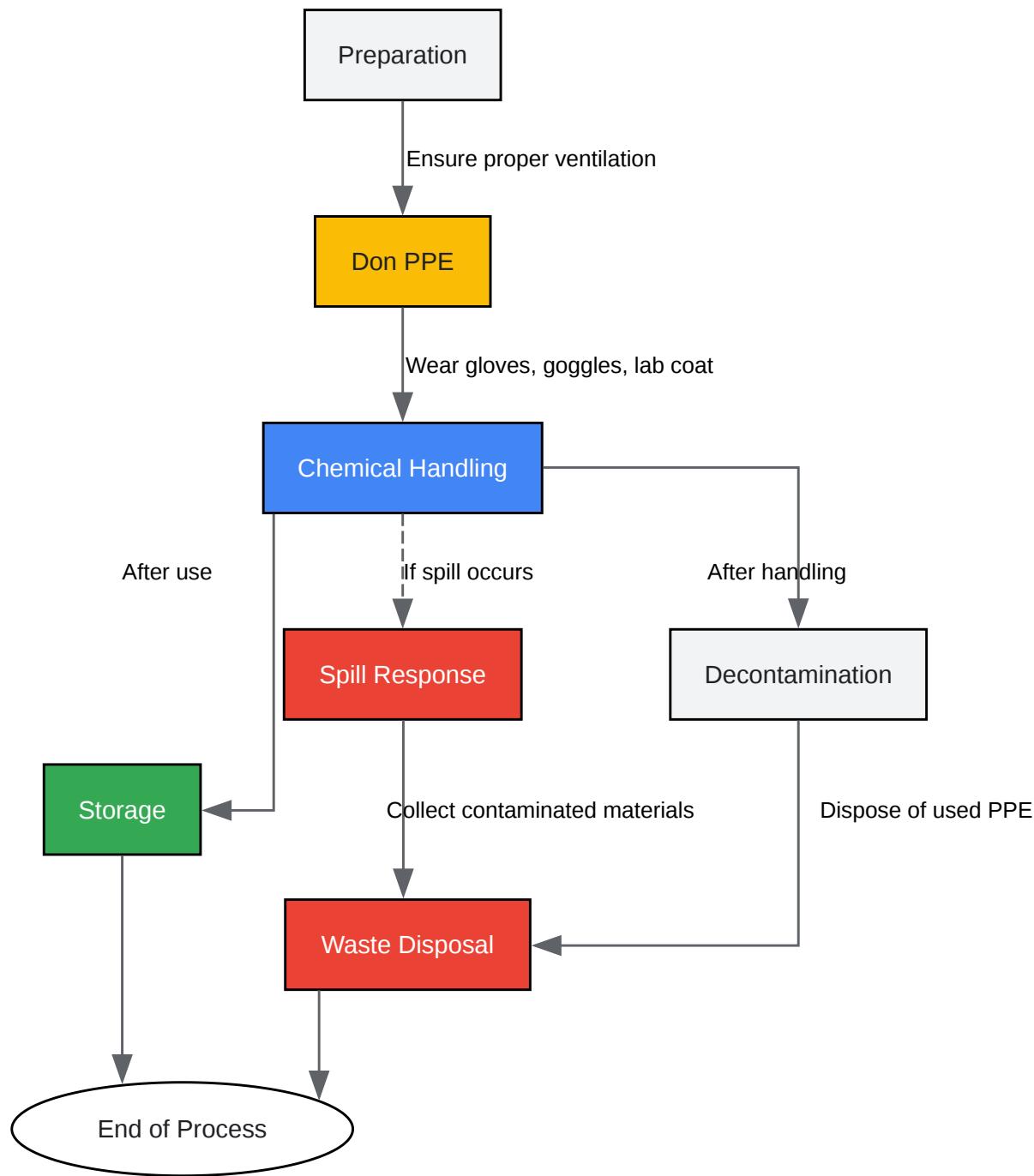
- Dispose of the chemical waste through a licensed disposal company.[8]
- Do not allow the chemical to enter drains, as it is harmful to aquatic life.[6][8]
- One approved method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[8]

3. Contaminated Clothing:

- Take off contaminated clothing immediately and wash it before reuse.[4][6]

Safe Handling Workflow

Safe Handling Workflow for 2,4,6-Tribromophenyl Acrylate

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Caption: Workflow for the safe handling of **2,4,6-Tribromophenyl acrylate**.

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